

# Application Notes and Protocols: Enhancing Perovskite Film Morphology with Cesium Acetate

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## Compound of Interest

Compound Name: cesium;acetate

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This document provides detailed application notes and experimental protocols for utilizing cesium acetate (CsAc) as an additive to improve the morphology and performance of perovskite films for solar cell applications.

## Introduction

The morphology of the perovskite active layer is a critical determinant of perovskite solar cell (PSC) performance and stability. Defects such as pinholes, small grain sizes, and large trap densities can lead to significant non-radiative recombination losses, hindering device efficiency. Cesium acetate has emerged as an effective additive to address these challenges. Its incorporation into perovskite precursor solutions, either in one-step or sequential deposition methods, has been demonstrated to significantly enhance film quality, leading to improved power conversion efficiencies (PCE) and operational stability.

The acetate ion ( $\text{Ac}^-$ ) is believed to interact with lead ( $\text{Pb}^{2+}$ ), retarding the rapid crystallization of the perovskite and promoting the formation of a more uniform and crystalline film.<sup>[1][2][3]</sup> This results in larger grain sizes, reduced pinholes, and a lower density of trap states.<sup>[1][2][4][5][6][7]</sup> Concurrently, the cesium cation ( $\text{Cs}^+$ ) can be incorporated into the perovskite lattice, which helps to relax lattice strain and improve the intrinsic stability of the material.<sup>[1][3]</sup>

## Data Presentation

The following tables summarize the quantitative improvements in perovskite solar cell performance upon the addition of cesium acetate, as reported in the literature.

Table 1: Comparison of Photovoltaic Parameters with and without Cesium Acetate Additive

Additive Concentration	Power Conversion Efficiency (PCE)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm <sup>2</sup> )	Fill Factor (FF)	Reference
0 mol% (Control)	14.1% (average)	0.98	20.16	0.69	<a href="#">[4]</a>
5 mol% Cs-doping	15.57% (average)	0.98	21.08	0.75	<a href="#">[4]</a>
Champion Device (5 mol% Cs)	18.02%	-	-	-	<a href="#">[4]</a>
Control	20.38%	-	-	-	<a href="#">[1]</a>
With CsAc	21.26%	-	-	-	<a href="#">[1]</a>
0 mol% (Control)	16.2%	-	-	-	<a href="#">[8]</a>
0.75 mol% CsAc	18.3%	-	-	-	<a href="#">[8]</a>

Table 2: Impact of Cesium Acetate on Perovskite Film Properties

Additive	Parameter	Value (Control)	Value (With CsAc/Cs-doping)	Reference
5 mol% Cs-doping	Trap Density (ntrap)	$5.8 \times 10^{16} \text{ cm}^{-3}$	$3.6 \times 10^{16} \text{ cm}^{-3}$	[4]

## Experimental Protocols

The following are detailed protocols for the fabrication of perovskite films using cesium acetate as an additive, based on methodologies described in the literature.

### Protocol for One-Step Deposition with Cesium Acetate

This protocol is adapted from a method utilizing a lead(II)-acetate precursor.[4]

Materials:

- Lead(II)-acetate ( $\text{Pb}(\text{Ac})_2$ )
- Methylammonium iodide (MAI)
- Cesium iodide (CsI) - Note: In this study, CsI was used as the cesium source with a  $\text{Pb}(\text{Ac})_2$  precursor.
- Dimethylformamide (DMF)
- ITO-coated glass substrates
- PEDOT:PSS
- $\text{PC}_{61}\text{BM}$
- BCP
- Chlorobenzene
- 2-Propanol

#### Equipment:

- Spin coater
- Hotplate
- Glovebox with a controlled inert atmosphere

#### Procedure:

- Substrate Preparation:
  - Clean ITO-coated glass substrates sequentially with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath for 15 minutes each.
  - Dry the substrates with a nitrogen gun.
  - Treat the substrates with UV-ozone for 15 minutes.
  - Spin-coat a layer of PEDOT:PSS onto the ITO substrates at 3000 rpm for 30 seconds, followed by annealing at 150°C for 15 minutes.
- Perovskite Precursor Solution Preparation:
  - Prepare a 1 M stock solution of  $\text{Pb}(\text{Ac})_2$  and MAI in DMF.
  - For the control device (0% cesium), use this solution as is.
  - For the cesium-doped solutions, add the desired molar percentage of CsI to the precursor solution. For example, for a 5 mol% cesium-doped solution, add the appropriate amount of CsI.
- Perovskite Film Deposition:
  - Transfer the PEDOT:PSS-coated substrates into a nitrogen-filled glovebox.
  - Spin-coat the prepared perovskite precursor solution (with or without CsI) onto the substrates at 4000 rpm for 30 seconds.

- Anneal the films on a hotplate at 80°C for 10 minutes.
- Deposition of Subsequent Layers:
  - Spin-coat a solution of PC<sub>61</sub>BM (30 mg/mL in chlorobenzene) onto the perovskite layer at 2000 rpm for 30 seconds to form the electron transport layer (ETL).
  - Deposit a BCP layer by spin-coating a BCP solution (0.5 mg/mL in 2-propanol) at 4500 rpm for 30 seconds.
- Electrode Deposition:
  - Finally, thermally evaporate a metal electrode (e.g., Ag or Au) on top of the BCP layer under high vacuum.

## Protocol for Sequential Deposition with Cesium Acetate

This protocol is based on a method where cesium acetate is added to the PbI<sub>2</sub> precursor solution.<sup>[1]</sup>

Materials:

- Lead iodide (PbI<sub>2</sub>)
- Cesium acetate (CsAc)
- Dimethyl sulfoxide (DMSO)
- Dimethylformamide (DMF)
- Formamidinium iodide (FAI)
- Methylammonium iodide (MAI)
- Methylammonium chloride (MACl)
- 2-Propanol (IPA)

- Substrates (e.g., FTO-coated glass) and other layers as required for the specific device architecture.

#### Equipment:

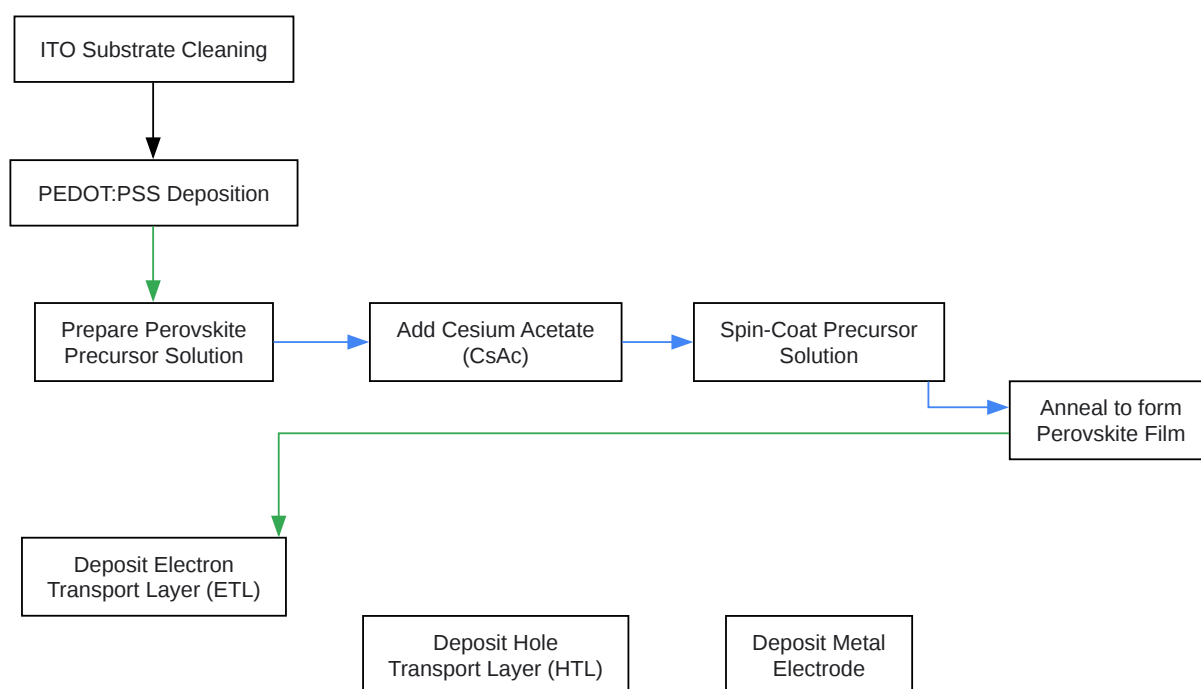
- Spin coater
- Hotplate
- Glovebox with a controlled inert atmosphere

#### Procedure:

- **PbI<sub>2</sub> Precursor Solution Preparation:**
  - Prepare the desired concentration of the PbI<sub>2</sub> solution in a mixture of DMSO and DMF.
  - For the CsAc-modified films, dissolve a small amount of cesium acetate into the PbI<sub>2</sub>-DMSO-DMF solution. The optimal concentration of CsAc should be determined experimentally.
- **PbI<sub>2</sub> Film Deposition:**
  - Spin-coat the prepared PbI<sub>2</sub> solution (with or without CsAc) onto the substrate.
  - Anneal the PbI<sub>2</sub> film at the optimized temperature and time.
- **Organic Cation Solution Preparation:**
  - Prepare a solution containing the organic cations (e.g., FAI, MAI, MACI) in a suitable solvent, commonly 2-propanol (IPA).
- **Perovskite Conversion:**
  - Spin-coat the organic cation solution onto the PbI<sub>2</sub> film.
  - Anneal the film to facilitate the conversion to the perovskite crystal structure. The annealing temperature and time will depend on the specific perovskite composition.

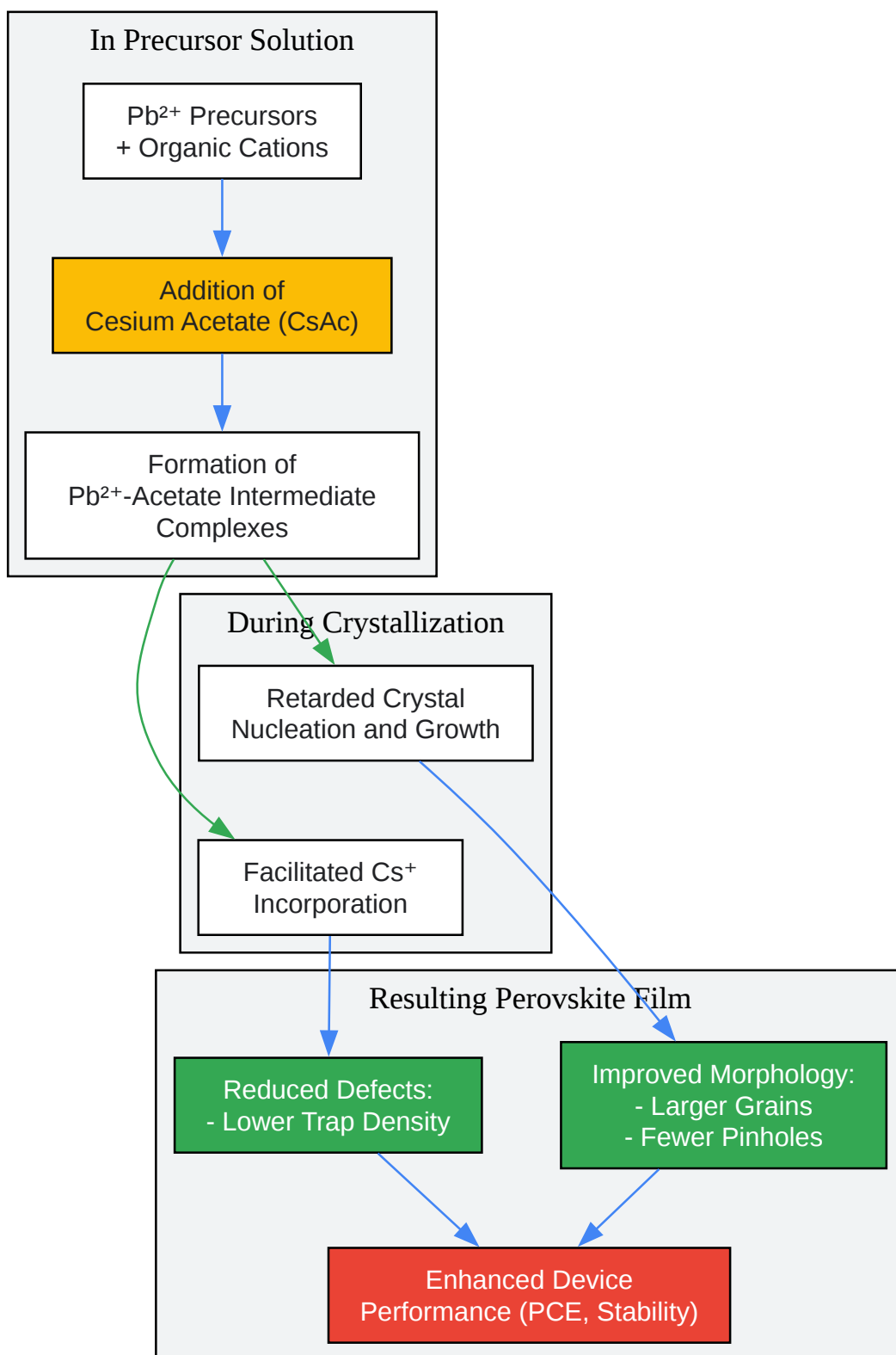
## Visualizations

The following diagrams illustrate the experimental workflow and the proposed mechanism of action for cesium acetate in improving perovskite film morphology.



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Caption: Experimental workflow for fabricating perovskite solar cells using cesium acetate.



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Caption: Proposed mechanism of cesium acetate in improving perovskite film quality.



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